

3,5-Dibenzyloxybenzyl Bromide: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Dibenzyloxybenzyl Bromide

Cat. No.: B1271974

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and handling protocols for **3,5-Dibenzyloxybenzyl Bromide** (CAS No. 24131-32-6). The following sections detail the material's properties, associated hazards, and recommended procedures for safe use in a laboratory setting, particularly within the context of drug development and scientific research.

Core Material Identification and Properties

3,5-Dibenzyloxybenzyl Bromide, also known as 3,5-Bis(benzyloxy)benzyl Bromide or 3,5-Dibenzyloxy- α -bromotoluene, is a crystalline powder that serves as a key intermediate in organic synthesis.^{[1][2]} Its physical and chemical properties are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₁₉ BrO ₂	[2]
Molecular Weight	383.29 g/mol	[2]
Appearance	White to almost white powder/crystal	[2]
Purity	>98.0% (GC)	[2]
Melting Point	85.0 to 89.0 °C	[2]
CAS Number	24131-32-6	[1][2]

GHS Hazard and Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,5-Dibenzoyloxybenzyl Bromide** is classified with significant hazards. Researchers must be fully aware of these classifications and the corresponding precautionary measures.

GHS Classification	Hazard Statement	Signal Word	Pictogram	Source(s)
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	Danger	Corrosive	[2]
Skin Irritation	H315: Causes skin irritation	Warning	Exclamation Mark	[1]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	Exclamation Mark	[1]
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation	Warning	Exclamation Mark	[1]

Precautionary Statements (Selected):

- Prevention (P260, P280): Do not breathe dust. Wear protective gloves/protective clothing/eye protection/face protection.[2]
- Response (P303+P361+P353, P305+P351+P338, P304+P340+P310): IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[2]
- Storage (P405): Store locked up.[3]
- Disposal (P501): Dispose of contents/container to an approved waste disposal plant.[3]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is paramount when working with **3,5-Dibenzoyloxybenzyl Bromide** to ensure personnel safety and prevent accidental exposure.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[4][5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4][5] An impervious lab coat is recommended.
- Respiratory Protection: Use a NIOSH-approved respirator or work in a certified chemical fume hood to avoid inhalation of dust or vapors.[4][5]

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably a chemical fume hood.[5] Avoid creating dust. Wash hands thoroughly after handling.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5] It is recommended to store in a refrigerator.[5]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[5] Seek immediate medical attention.
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen bromide.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

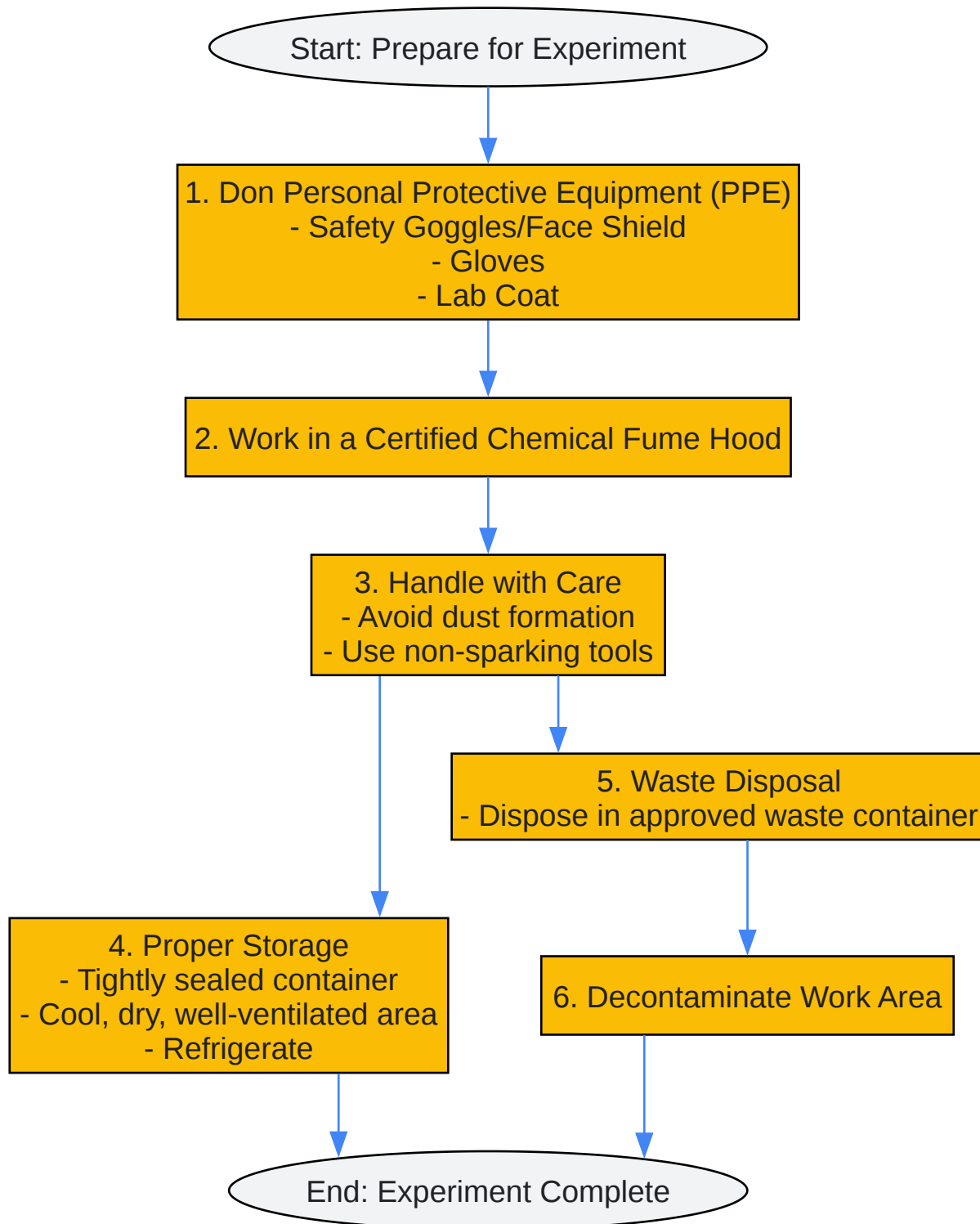
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Avoid dust formation.[5]
- Environmental Precautions: Prevent the product from entering drains.
- Containment and Cleaning: Sweep up the spilled material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5]

Visualized Safe Handling Workflow

The following diagram illustrates the logical steps for safely handling **3,5-Dibenzyloxybenzyl Bromide** in a research environment.

Safe Handling Workflow for 3,5-Dibenzyloxybenzyl Bromide

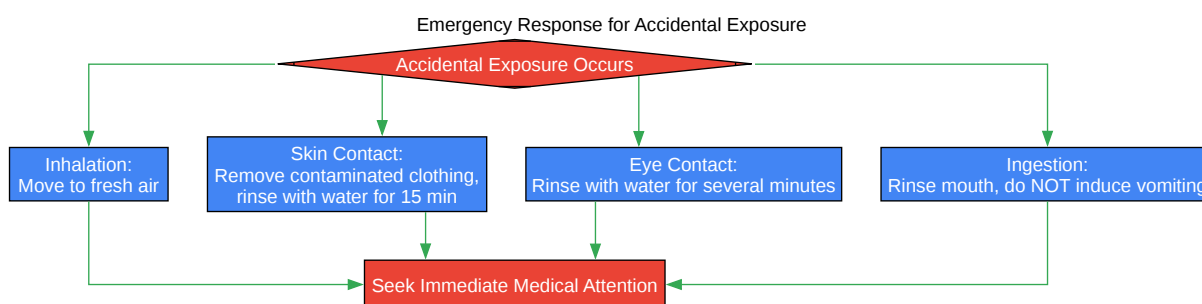


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Caption: A workflow diagram for the safe handling of **3,5-Dibenzyloxybenzyl Bromide**.

Emergency Response Protocol

This diagram outlines the immediate actions to take in case of an accidental exposure to **3,5-Dibenzyloxybenzyl Bromide**.



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Caption: Emergency protocol for accidental exposure to **3,5-Dibenzyloxybenzyl Bromide**.

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- To cite this document: BenchChem. [3,5-Dibenzoyloxybenzyl Bromide: A Technical Safety and Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1271974#3-5-dibenzoyloxybenzyl-bromide-material-safety-data-sheet-msds>]

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